

Comprehensive Technical Guide: Diisopropyl Tartrate (DIPT) in Asymmetric Synthesis

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Compound of Interest

Compound Name: *Tartaric Acid Isopropyl Ester*

Cat. No.: *B15126198*

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Executive Summary

Diisopropyl tartrate (DIPT) is a

diester of tartaric acid that serves as a cornerstone chiral ligand in modern asymmetric synthesis.^{[1][2]} Most notably utilized in the Nobel Prize-winning Sharpless Asymmetric Epoxidation (SAE), DIPT enables the enantioselective oxidation of allylic alcohols with high predictability. This guide provides a rigorous analysis of DIPT's physicochemical properties, a validated laboratory synthesis protocol, and a mechanistic breakdown of its role in titanium-catalyzed catalysis.

Chemical Identity and Stereochemistry

The stereochemical nomenclature of tartrates can be a source of confusion due to the use of multiple systems (D/L vs. (+)/(-) vs. R/S). Precision here is critical for experimental reproducibility.

- (+)-Diisopropyl L-tartrate: Derived from natural L-(+)-tartaric acid.^[1]
 - Configuration: (2R, 3R)

- Role in SAE: Typically directs epoxidation to the bottom (re) face of the alkene (when drawn in the standard orientation).
- (-)-Diisopropyl D-tartrate: Derived from unnatural D-(-)-tartaric acid.
 - Configuration: (2S, 3S)
 - Role in SAE: Directs epoxidation to the top (si) face.

Molecular Formula:

Molecular Weight: 234.25 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physical Properties

The following data represents standard values for high-purity DIPT. Researchers should verify specific rotation for every new batch to ensure enantiopurity.

Property	Value	Condition/Note
Appearance	Clear, colorless to pale yellow liquid	Viscous
Boiling Point	275°C	@ 760 mmHg (Standard atm)
Boiling Point (Vacuum)	152°C	@ 12–16 mmHg
Density	1.114 – 1.119 g/mL	@ 20°C
Refractive Index ()	1.438 – 1.442	@ 20°C
Flash Point	~110°C (230°F)	Closed Cup
Specific Rotation ()	+16° to +17° (neat)	For (+)-L-isomer
Solubility	Soluble	Methanol, Ethanol, Ether, , Toluene
Water Solubility	Limited/Poor	Hydrophobic isopropyl groups reduce water solubility compared to DMT/DET. [1] [3] [4] [5] [6] [7]

Chemical Properties and Reactivity

Hydrolytic Stability

DIPT is an ester and is susceptible to hydrolysis under both acidic and basic conditions.

- Storage: Must be stored away from moisture. Hygroscopic nature requires tight sealing.
- Degradation: Prolonged exposure to water regenerates isopropanol and tartaric acid, destroying the chiral ligand's efficacy.

Chelation Potential

DIPT acts as a chiral scaffold. The two hydroxyl groups on the backbone (C2 and C3) are the primary binding sites for transition metals (e.g., Titanium(IV)). The bulky isopropyl ester groups provide the necessary steric hindrance to shape the chiral pocket, often offering superior enantioselectivity compared to Diethyl Tartrate (DET) for more complex substrates.

Experimental Protocol: Laboratory Synthesis of (+)-DIPT

While commercially available, in-house preparation ensures freshness and anhydrous conditions essential for sensitive catalytic cycles.

Objective: Synthesis of (+)-Diisopropyl L-tartrate via acid-catalyzed esterification.

Reagents

- L-(+)-Tartaric Acid: 150 g (1.0 mol)
- Isopropanol (anhydrous): 500 mL (Excess)
- Toluene: 400 mL (Azeotropic solvent)
- p-Toluenesulfonic acid (p-TsOH): 1.5 g (Catalyst)

Step-by-Step Methodology

- Setup: Equip a 2L round-bottom flask with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- Charging: Add L-tartaric acid, isopropanol, toluene, and p-TsOH to the flask.
- Reflux: Heat the mixture to vigorous reflux. The toluene/isopropanol/water azeotrope will condense. Water will separate in the Dean-Stark trap.^{[8][9][10]}
- Monitoring: Continue reflux until water collection ceases (approx. 12-24 hours).
- Solvent Removal: Cool the mixture. Remove excess isopropanol and toluene via rotary evaporation.

- Workup:
 - Dissolve the residue in diethyl ether or ethyl acetate.
 - Wash with saturated (2x) to remove acid catalyst and unreacted tartaric acid.
 - Wash with Brine (1x).
 - Dry organic layer over anhydrous

.^[6]^[7]

- Purification (Critical):
 - Filter off the drying agent and concentrate.
 - Perform fractional vacuum distillation.
 - Collect fractions boiling at 152°C / 12 mmHg.
- Validation: Check refractive index () and specific rotation ().

Synthesis Workflow Diagram



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Caption: Workflow for the acid-catalyzed synthesis and purification of Diisopropyl Tartrate.

Key Application: Sharpless Asymmetric Epoxidation (SAE)

The primary utility of DIPT is forming the chiral titanium complex

The "Match" Concept

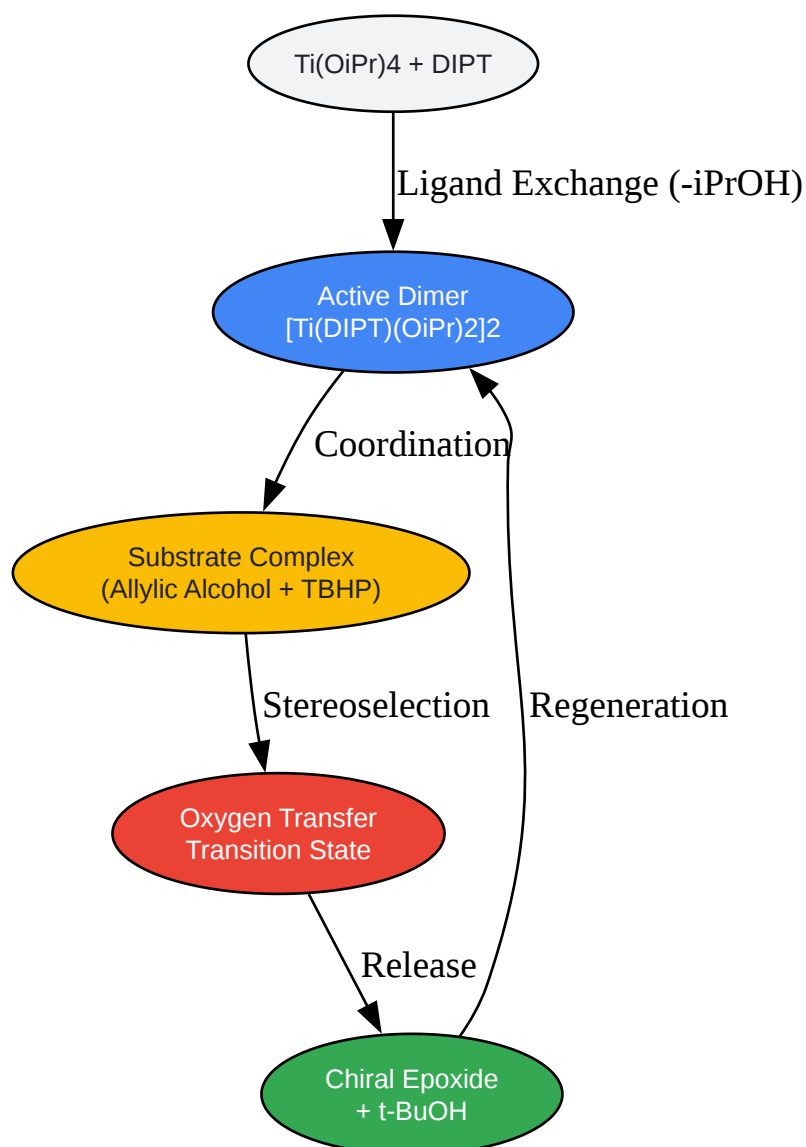
DIPT is often preferred over Diethyl Tartrate (DET) when the substrate is structurally complex or requires higher lipophilicity. The bulky isopropyl groups can enhance the rigidification of the transition state, improving enantiomeric excess (ee).

Mechanistic Cycle[8]

- Dimer Formation: $\text{Ti}(\text{OiPr})_4$ reacts with DIPT to form a

-symmetric dimer.
- Coordination: The allylic alcohol and TBHP (oxidant) coordinate to the Titanium center, displacing isopropoxide ligands.
- Oxygen Transfer: The tartrate ligand enforces a specific geometry, allowing oxygen delivery to only one face of the alkene.

SAE Catalytic Cycle Diagram



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Caption: The catalytic cycle of Sharpless Asymmetric Epoxidation mediated by the Ti-DIPT complex.

Safety and Handling

- Hazards: DIPT is classified as a skin and eye irritant. It is combustible (Flash point $\sim 110^\circ\text{C}$). [\[11\]](#)
- PPE: Standard lab coat, nitrile gloves, and safety glasses are required.

- Spill Management: Absorb with inert material (vermiculite/sand) and dispose of as organic waste.
- Storage: Keep tightly closed in a cool, dry place. Hygroscopic; moisture ingress degrades optical purity over time.

References

- Guidechem.Diisopropyl tartrate Properties and Safety Data. Retrieved from
- Sigma-Aldrich.(-)-Diisopropyl D-tartrate Product Specification & SDS. Retrieved from
- Organic Syntheses.Preparation of Chiral Tartrate Derivatives (Analogous Protocol). Org.[2][5][6][12][13] Synth. 1990, 68,[14] 83. Retrieved from
- ChemicalBook.(+)-Diisopropyl L-tartrate Physical Properties. Retrieved from
- Nobel Prize Committee.The Nobel Prize in Chemistry 2001 - Information for the Public (Sharpless Epoxidation). Retrieved from

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Sources

- 1. CAS 2217-15-4: Diisopropyl tartrate | CymitQuimica [cymitquimica.com]
- 2. grokipedia.com [grokipedia.com]
- 3. Di-isopropyl tartrate (CAS 2217-15-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. Diisopropyl tartrate | C₁₀H₁₈O₆ | CID 6453580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. D-(-)-酒石酸二异丙酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Organic Syntheses Procedure [orgsyn.org]

- [8. youtube.com \[youtube.com\]](https://www.youtube.com)
- [9. Chemistry Teaching Labs - Dean-Stark \[chemtl.york.ac.uk\]](https://chemtl.york.ac.uk)
- [10. edu.rsc.org \[edu.rsc.org\]](https://edu.rsc.org)
- [11. fishersci.it \[fishersci.it\]](https://fishersci.it)
- [12. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
- [13. Organic Syntheses Procedure \[orgsyn.org\]](https://orgsyn.org)
- [14. roaldhoffmann.com \[roaldhoffmann.com\]](https://roaldhoffmann.com)
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